

Application Notes and Protocols for Imazalil Sulfate Analytical Standard

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Introduction

Imazalil sulfate is a widely used imidazole fungicide. Accurate quantification of its residues in various matrices is crucial for regulatory compliance, food safety, and environmental monitoring. The preparation and proper storage of accurate and stable analytical standards are fundamental prerequisites for achieving reliable and reproducible analytical results. These application notes provide detailed protocols for the preparation and storage of imazalil sulfate analytical standards.

Physicochemical Properties

A summary of the key physicochemical properties of **imazalil sulfate** is presented in Table 1. This information is essential for understanding its behavior in different solvents and storage conditions.

Table 1: Physicochemical Properties of Imazalil Sulfate



Property	Value	Reference	
Appearance	White to beige crystalline, hygroscopic powder.	[1]	
Molecular Formula	C14H14Cl2N2O · H2SO4	[2]	
Molecular Weight	395.26 g/mol [2]		
Melting Point	118 - 130°C [1]		
Solubility			
Water (20°C)	>50 g / 100 mL [1]		
Methanol (20°C)	>50 g / 100 mL	[1]	
Ethanol (20°C)	36.3 g / 100 mL	[1]	
Acetonitrile	Soluble [3]		
Acetone	Soluble [4]		
DMSO	55 mg/mL [2]		
Stability	The solid form is chemically stable at room temperature in the absence of light for over 2 years.[1] Aqueous solutions are stable for at least 8 weeks at up to 40°C between pH 2.4 and 7.0.[1]		

Experimental Protocols

Preparation of Imazalil Sulfate Stock Standard Solution (1000 μg/mL)

This protocol describes the preparation of a 1000 μ g/mL stock solution of **imazalil sulfate** in acetonitrile. Acetonitrile is a common solvent for chromatographic analysis and is suitable for preparing **imazalil sulfate** standards.



Materials:

- Imazalil sulfate analytical standard (of known purity)
- HPLC-grade acetonitrile
- Calibrated analytical balance
- Class A volumetric flasks (e.g., 10 mL, 50 mL, 100 mL)
- Calibrated pipettes
- Amber glass vials with PTFE-lined caps

Procedure:

- Equilibration: Allow the sealed container of the imazalil sulfate analytical standard to equilibrate to room temperature before opening to prevent condensation.
- Weighing: Accurately weigh a sufficient amount of the imazalil sulfate standard. For example, to prepare 50 mL of a 1000 µg/mL solution, weigh approximately 50 mg of the standard. The exact mass should be recorded to four decimal places.
- Dissolution: Quantitatively transfer the weighed standard to a 50 mL Class A volumetric flask.
 Add a small amount of HPLC-grade acetonitrile (approximately 20-25 mL) and sonicate for
 5-10 minutes or until the standard is completely dissolved.
- Dilution to Volume: Once the standard is fully dissolved and the solution has returned to room temperature, dilute to the mark with acetonitrile.
- Homogenization: Cap the flask and invert it at least 20 times to ensure a homogeneous solution.
- Transfer and Labeling: Transfer the stock solution to a clean, labeled amber glass vial. The label should include the compound name, concentration, solvent, preparation date, and analyst's initials.

Preparation of Working Standard Solutions



Working standard solutions are prepared by diluting the stock solution to the desired concentration range for calibration curves.

Procedure:

- Intermediate Dilutions (if necessary): For preparing low-concentration working standards, it may be necessary to first prepare an intermediate stock solution (e.g., 10 µg/mL) from the primary stock solution.
- Serial Dilutions: Use calibrated pipettes and Class A volumetric flasks to perform serial dilutions of the stock or intermediate solution with the same solvent (acetonitrile) to achieve the desired concentrations for the calibration curve.
- Transfer and Labeling: Transfer each working standard to a separate, clearly labeled amber glass vial.

Storage and Stability

Proper storage is critical to maintain the integrity and accuracy of the analytical standards.

Table 2: Recommended Storage Conditions and Stability



Standard Type	Solvent	Storage Temperature	Recommended Duration	Notes
Solid Standard	N/A	Room Temperature (20- 25°C)	> 2 years	Store in a desiccator, protected from light.[1]
Stock Solution	Acetonitrile	2-8°C	Up to 6 months	Protect from light. Monitor for precipitation or degradation.
Stock Solution	DMSO	-20°C	Up to 1 month	Store under nitrogen, away from moisture.[5]
Stock Solution	DMSO	-80°C	Up to 1 year	Store under nitrogen, away from moisture.[2]
Working Solutions	Acetonitrile	2-8°C	Up to 1 month	Prepare fresh as needed for optimal accuracy.
Aqueous Solutions	Water (pH 2.4- 7.0)	Up to 40°C	At least 8 weeks	[1]

General Recommendations:

- All solutions should be stored in tightly sealed amber glass vials to prevent solvent evaporation and photodegradation.
- Before use, stored solutions should be allowed to equilibrate to room temperature.
- Visually inspect solutions for any signs of precipitation or color change before use.
- It is good laboratory practice to periodically check the concentration of the stock solution against a freshly prepared standard or a certified reference material.



Safety Precautions

Imazalil sulfate is a hazardous substance and should be handled with appropriate safety precautions.

- Personal Protective Equipment (PPE): Wear safety glasses, a lab coat, and chemicalresistant gloves when handling the solid standard and its solutions.[6]
- Handling: Handle in a well-ventilated area, preferably in a fume hood, to avoid inhalation of dust or aerosols.
- Disposal: Dispose of waste in accordance with local, state, and federal regulations.[6]

Visualizations

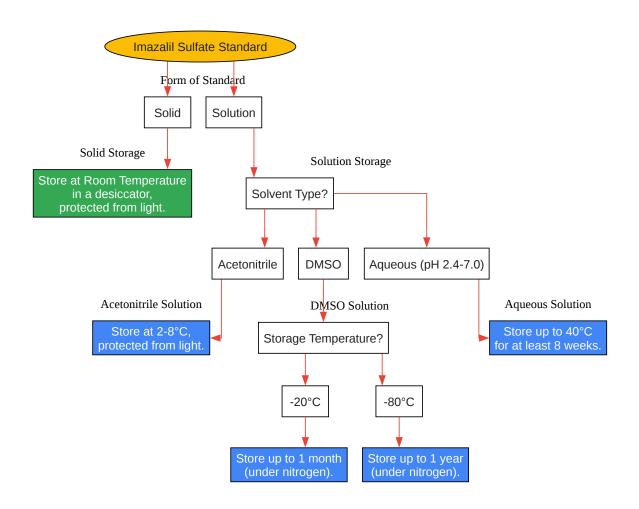
The following diagrams illustrate the workflow for the preparation of the analytical standard and the decision-making process for its storage.



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Caption: Workflow for the preparation of **imazalil sulfate** analytical standards.





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Caption: Decision tree for the storage of **imazalil sulfate** analytical standards.



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